

Spectroscopic Analysis of Lariciresinol-4,4'-dimethyl ether-9-acetate: A Technical Guide

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Compound of Interest

Compound Name: *Lariciresinol-4,4'-dimethyl ether-9-acetate*

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To Researchers, Scientists, and Drug Development Professionals:

This document serves as a guide to the spectroscopic characterization of the lignan, **Lariciresinol-4,4'-dimethyl ether-9-acetate**. Lignans, a class of polyphenolic compounds found in a variety of plants, are of significant interest to the scientific community due to their diverse biological activities, including potential anti-inflammatory, antioxidant, and anticancer properties. Accurate structural elucidation through spectroscopic methods is the cornerstone of advancing research into these promising natural products.

Note on Data Availability: Despite a comprehensive search of scientific literature and spectral databases, a complete set of validated ^1H NMR, ^{13}C NMR, and mass spectrometry data for **Lariciresinol-4,4'-dimethyl ether-9-acetate** could not be located in the public domain. The following guide is therefore presented as a template, outlining the expected methodologies and data presentation formats for the spectroscopic analysis of this compound, based on the general characteristics of related lignans. This framework is intended to be populated with experimental data once it becomes available.

Introduction to Lariciresinol-4,4'-dimethyl ether-9-acetate

Lariciresinol-4,4'-dimethyl ether-9-acetate is a derivative of lariciresinol, a furofuran lignan. The structural modifications, including the methylation of the two phenolic hydroxyl groups and the acetylation of the primary alcohol at the 9-position, are expected to significantly influence its physicochemical properties and biological activity. Spectroscopic analysis is essential to confirm the success of any synthetic modification and to provide the detailed structural information necessary for understanding its mechanism of action and for any further drug development efforts.

Molecular Structure:

Caption: Proposed structure of **Lariciresinol-4,4'-dimethyl ether-9-acetate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. A combination of ^1H NMR, ^{13}C NMR, and 2D NMR experiments (such as COSY, HSQC, and HMBC) would be required for the complete assignment of all proton and carbon signals of **Lariciresinol-4,4'-dimethyl ether-9-acetate**.

Expected ^1H NMR Spectral Data

The ^1H NMR spectrum would provide information on the chemical environment of each proton, their multiplicities (singlet, doublet, triplet, etc.), and their coupling constants (J-values), which reveal connectivity between neighboring protons.

Table 1: Hypothetical ^1H NMR Data for **Lariciresinol-4,4'-dimethyl ether-9-acetate** (in CDCl_3)

Position	δ (ppm)	Multiplicity	J (Hz)	Integration	Assignment
H-2	~4.8	d	~6.0	1H	Ar-CH-O
H-6	~4.3	m		1H	O-CH-CH
H-7	~2.8	m		1H	Ar-CH-CH
H-8	~2.5	m		1H	CH-CH-CH ₂
H-9a	~4.2	dd	~11.0, 5.0	1H	CH-CH ₂ -OAc
H-9b	~4.0	dd	~11.0, 7.0	1H	CH-CH ₂ -OAc
H-2'	~6.9	d	~1.5	1H	Ar-H
H-5'	~6.8	d	~8.0	1H	Ar-H
H-6'	~6.8	dd	~8.0, 1.5	1H	Ar-H
H-2''	~6.9	d	~1.5	1H	Ar-H
H-5''	~6.8	d	~8.0	1H	Ar-H
H-6''	~6.8	dd	~8.0, 1.5	1H	Ar-H
4-OCH ₃	~3.9	s		3H	OCH ₃
4'-OCH ₃	~3.9	s		3H	OCH ₃
9-OAc	~2.1	s		3H	OCOCH ₃

Note: These are estimated chemical shifts based on similar lignan structures. Actual experimental values are required for confirmation.

Expected ¹³C NMR Spectral Data

The ¹³C NMR spectrum would identify all unique carbon atoms in the molecule. The chemical shifts would indicate the type of carbon (aliphatic, aromatic, carbonyl, etc.).

Table 2: Hypothetical ¹³C NMR Data for **Lariciresinol-4,4'-dimethyl ether-9-acetate** (in CDCl₃)

Position	δ (ppm)	Assignment
C-1'	~133.0	Ar-C
C-2'	~111.0	Ar-CH
C-3'	~149.0	Ar-C-O
C-4'	~148.0	Ar-C-O
C-5'	~112.0	Ar-CH
C-6'	~120.0	Ar-CH
C-1"	~132.0	Ar-C
C-2"	~111.0	Ar-CH
C-3"	~149.0	Ar-C-O
C-4"	~148.0	Ar-C-O
C-5"	~112.0	Ar-CH
C-6"	~120.0	Ar-CH
C-2	~82.0	O-CH-Ar
C-6	~72.0	O-CH-CH
C-7	~54.0	Ar-CH-CH
C-8	~42.0	CH-CH-CH ₂
C-9	~65.0	CH ₂ -OAc
4-OCH ₃	~56.0	OCH ₃
4'-OCH ₃	~56.0	OCH ₃
9-OCOCH ₃	~171.0	C=O
9-OCOCH ₃	~21.0	CH ₃

Note: These are estimated chemical shifts based on similar lignan structures. Actual experimental values are required for confirmation.

Experimental Protocol for NMR Data Acquisition

A detailed protocol for acquiring high-quality NMR data is crucial for accurate structural elucidation.

Step-by-Step Methodology:

- Sample Preparation:
 - Weigh approximately 5-10 mg of high-purity **Lariciresinol-4,4'-dimethyl ether-9-acetate**.
 - Dissolve the sample in ~0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
 - Transfer the solution to a 5 mm NMR tube.
- Instrumentation:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.
- ^1H NMR Acquisition:
 - Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio (typically 16-64 scans).
 - Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-10 ppm).
 - Process the data with appropriate window functions (e.g., exponential multiplication) to improve resolution and signal-to-noise.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Use a larger number of scans (typically >1024) due to the lower natural abundance and sensitivity of the ^{13}C nucleus.

- Set the spectral width to cover the expected range of carbon chemical shifts (e.g., 0-200 ppm).
- 2D NMR Acquisition:
 - Acquire standard 2D NMR spectra, including COSY (H-H correlation), HSQC (direct C-H correlation), and HMBC (long-range C-H correlation) to establish connectivity within the molecule.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule. High-resolution mass spectrometry (HRMS) is particularly important for confirming the molecular formula. Fragmentation patterns observed in tandem mass spectrometry (MS/MS) can provide valuable structural information.

Expected Mass Spectrometry Data

Table 3: Hypothetical High-Resolution Mass Spectrometry (HRMS) Data for **Lariciresinol-4,4'-dimethyl ether-9-acetate**

Ion	Calculated m/z	Observed m/z
[M+H] ⁺	431.1968	To be determined
[M+Na] ⁺	453.1787	To be determined

Calculations are for the molecular formula C₂₄H₂₈O₈.

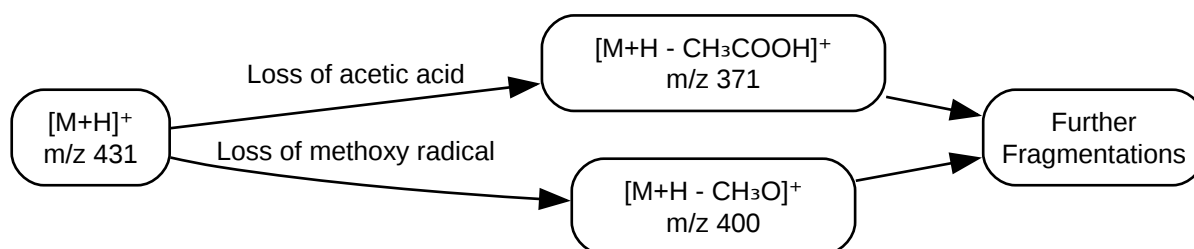
Experimental Protocol for MS Data Acquisition

Step-by-Step Methodology:

- Sample Preparation:
 - Prepare a dilute solution of the compound (~1 mg/mL) in a suitable solvent such as methanol or acetonitrile.

- Instrumentation:
 - Use a high-resolution mass spectrometer, such as a Q-TOF (Quadrupole Time-of-Flight) or Orbitrap instrument, equipped with an electrospray ionization (ESI) source.
- Data Acquisition:
 - Infuse the sample solution directly into the ESI source or inject it via an HPLC system.
 - Acquire the mass spectrum in positive ion mode to observe protonated ($[M+H]^+$) and sodiated ($[M+Na]^+$) adducts.
 - Perform tandem MS (MS/MS) experiments by selecting the precursor ion of interest (e.g., $[M+H]^+$) and subjecting it to collision-induced dissociation (CID) to generate fragment ions.

Hypothetical Fragmentation Pathway



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Caption: A plausible ESI-MS/MS fragmentation pathway for $[M+H]^+$ of **Lariciresinol-4,4'-dimethyl ether-9-acetate**.

Conclusion

The comprehensive spectroscopic analysis of **Lariciresinol-4,4'-dimethyl ether-9-acetate**, employing a suite of NMR and MS techniques, is indispensable for its unambiguous structural confirmation. The protocols and data presentation formats outlined in this guide provide a robust framework for researchers to follow. The acquisition and publication of the actual spectral data for this compound are crucial next steps to facilitate further investigation into its biological potential and to contribute to the growing body of knowledge on the chemistry of lignans.

References

As no specific literature providing the complete spectral data for **Lariciresinol-4,4'-dimethyl ether-9-acetate** could be located, a definitive reference list cannot be provided at this time. Researchers are encouraged to consult general literature on the spectroscopic characterization of lignans and related natural products for foundational knowledge.

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